Application Notes and Protocols for Staining Fixed Cells with Solvent Green 1

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Compound of Interest		
Compound Name:	*Solvent Green 1*	
Cat. No.:	*B1581217*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Green 1, also known by its synonyms Malachite Green, Basic Green 4, Aniline Green, China Green, and Victoria Green B, is a cationic triarylmethane dye. While traditionally utilized in microbiology for procedures such as endospore staining and as a counterstain in histology, its application extends to fluorescence microscopy of mammalian cells.[1][2] Its cationic nature facilitates binding to negatively charged cellular components, including nucleic acids within the nucleus and mitochondria. Recent findings have also highlighted its properties as a water-soluble, near-infrared luminogen with aggregation-induced emission characteristics, making it suitable for imaging the nucleus in living cells.[3]

This document provides a comprehensive guide for the use of **Solvent Green 1** in staining fixed cells for fluorescence microscopy. Adherence to the detailed protocols is crucial for achieving optimal and reproducible results.

Data Presentation

The following table summarizes the key quantitative data for the application of **Solvent Green 1** in fixed-cell staining.

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Property	Value	Reference
Synonyms	Malachite Green, Basic Green 4, Aniline Green, China Green, Victoria Green B	
Molecular Weight	~364.91 g/mol	
Excitation Maximum	~614-628 nm	
Emission Maximum	~680 nm	
Recommended Fixative	4% Paraformaldehyde (PFA) in PBS	
Working Concentration	1-5 µM in PBS	
Incubation Time	10-15 minutes at room temperature	
Solubility	Water, Ethanol	

Experimental Protocols

This section details the step-by-step methodology for staining formaldehyde-fixed cells with **Solvent Green 1**.

Materials

- **Solvent Green 1** (Malachite Green) stock solution (1 mM in distilled water)
- Phosphate-Buffered Saline (PBS), pH 7.4
- 4% Paraformaldehyde (PFA) in PBS
- Cells cultured on coverslips or in imaging plates
- Mounting medium
- Fluorescence microscope with appropriate filter sets (e.g., for Cy5 or similar far-red dyes)

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Protocol for Staining Fixed Cells

- Cell Fixation:
  - Aspirate the cell culture medium.
  - Wash the cells once with PBS.
  - Fix the cells by adding 4% PFA in PBS and incubating for 15 minutes at room temperature.
  - Wash the cells three times with PBS for 5 minutes each.
- Staining:
  - Prepare a working solution of **Solvent Green 1** by diluting the 1 mM stock solution to a final concentration of 1-5 µM in PBS.
  - Incubate the fixed cells with the **Solvent Green 1** working solution for 10-15 minutes at room temperature, ensuring protection from light.
- Washing:
  - Aspirate the staining solution.
  - Wash the cells three times with PBS for 5 minutes each, continuing to protect from light.
- Mounting:
  - Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging:
  - Image the stained cells using a fluorescence microscope.
  - Use an excitation wavelength of approximately 620 nm and collect the emission signal at around 680 nm.[4]

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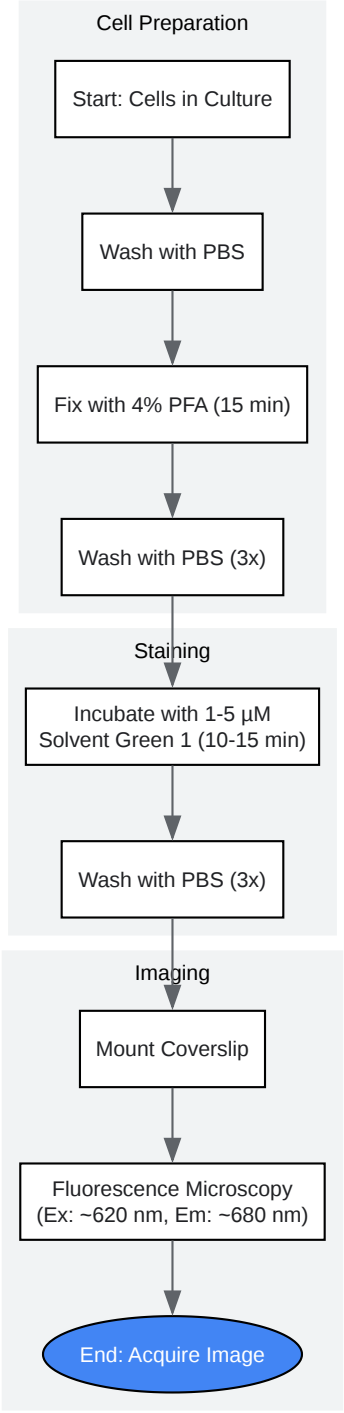
Visualizations

Experimental Workflow for Fixed Cell Staining



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Caption: Workflow for staining fixed cells with **Solvent Green 1**.

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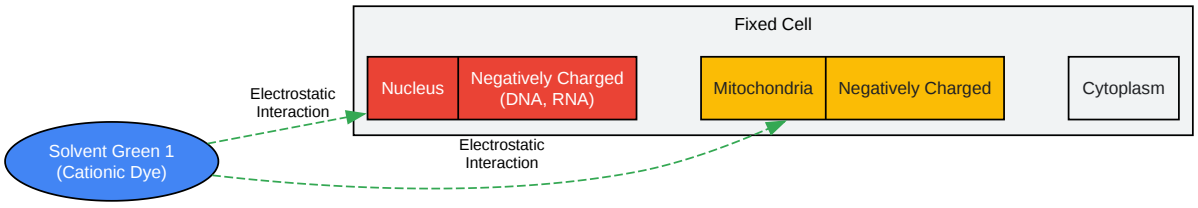
Conceptual Staining Mechanism



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Caption: Binding of cationic **Solvent Green 1** to anionic cell components.

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